

Safe handling and storage procedures for N-(4-acetylphenyl)sulfonylacetamide

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Compound of Interest

Compound Name: N-(4-acetylphenyl)sulfonylacetamide

Cat. No.: B8603977

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Application Notes and Protocols for N-(4-acetylphenyl)sulfonylacetamide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(4-acetylphenyl)sulfonylacetamide** was not available through the conducted searches. The following information is compiled from data on structurally similar compounds, including N-[[4-(Acetylamino)phenyl]sulfonyl]acetamide and N-(4-acetylphenyl)methanesulfonamide. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment before handling this compound and consider this document as a supplementary guide.

Physical and Chemical Properties

While specific quantitative data for **N-(4-acetylphenyl)sulfonylacetamide** is limited, the properties of analogous compounds can provide estimations.

Property	Value	Compound
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄ S	N-[[4-(Acetylamino)phenyl]sulfonyl]acetamide
Molecular Weight	272.28 g/mol	N-[[4-(Acetylamino)phenyl]sulfonyl]acetamide
Appearance	Solid (form may vary)	General expectation for similar compounds
Storage Temperature	Room Temperature	General guidance for stable solid compounds

Hazard Identification and Safety Precautions

Based on hazard classifications of similar sulfonylacetamide derivatives, **N-(4-acetylphenyl)sulfonylacetamide** should be handled as a potentially hazardous substance.

2.1 GHS Hazard Classification (Predicted)

Hazard Class	Category	Hazard Statement	Source (Analogous Compound)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	N-(4-acetylphenyl)methane sulfonamide[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	N-(4-acetylphenyl)methane sulfonamide[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	N-(4-acetylphenyl)methane sulfonamide[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	N-(4-acetylphenyl)methane sulfonamide[1]

2.2 Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following PPE and engineering controls are recommended:

- **Engineering Controls:** Handle the compound in a well-ventilated laboratory, preferably within a certified chemical fume hood.[2] Ensure that eyewash stations and safety showers are readily accessible.
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if they become contaminated.
- **Respiratory Protection:** For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.[2]

Safe Handling and Storage Procedures

3.1 Handling

- Avoid direct contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.[2] Use non-sparking tools for handling the solid.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

3.2 Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Spill and Disposal Procedures

5.1 Spill Response

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. Clean the spill area with a damp cloth.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

5.2 Waste Disposal

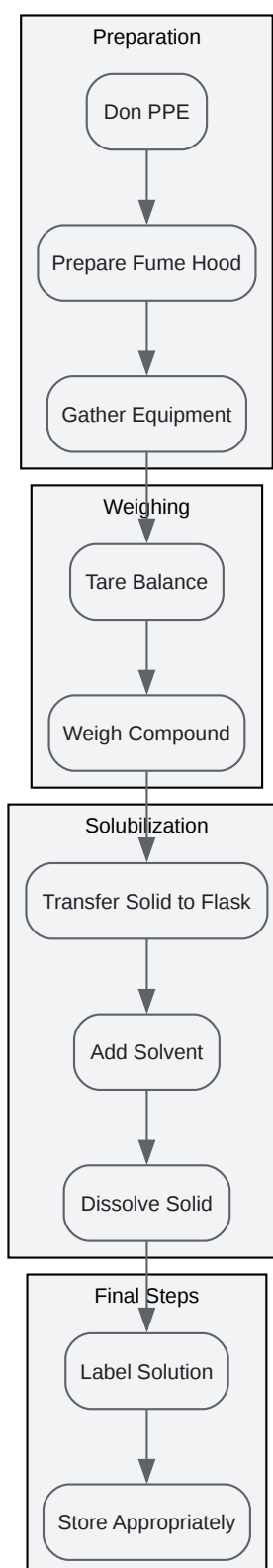
Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not allow the material to enter the sewer system.

Experimental Protocols

The following are general protocols for handling and using **N-(4-acetylphenyl)sulfonylacetamide** in a laboratory setting.

6.1 Protocol for Weighing and Preparing a Solution

- **Preparation:** Ensure the chemical fume hood is on and the work area is clean. Gather all necessary equipment: analytical balance, weigh paper or boat, spatula, appropriate glassware, and solvent.
- **Tare Balance:** Place the weigh paper or boat on the analytical balance and tare it.
- **Weighing:** Carefully transfer the desired amount of **N-(4-acetylphenyl)sulfonylacetamide** onto the weigh paper using a clean spatula. Avoid creating dust.
- **Transfer:** Gently transfer the weighed solid into a clean, dry flask or beaker.
- **Solubilization:** Add the desired solvent to the flask in the fume hood. Swirl or stir the mixture until the solid is completely dissolved. Gentle heating may be required for some solvents, but this should be determined on a small scale first.
- **Labeling:** Clearly label the solution with the compound name, concentration, solvent, and date of preparation.



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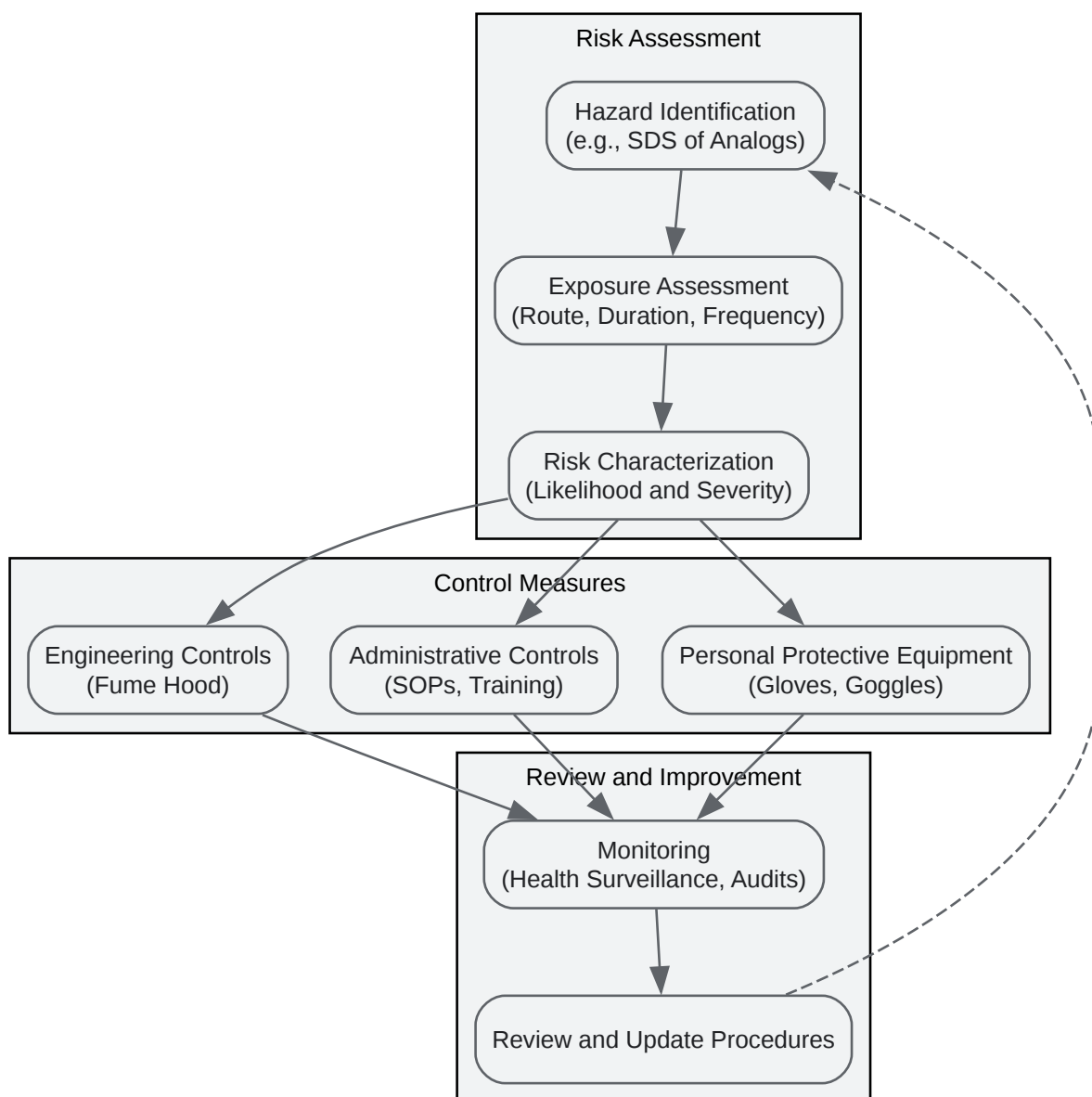
Experimental Workflow for Solution Preparation

6.2 Protocol for Addition to a Reaction Mixture

- **Setup:** Assemble the reaction apparatus in a chemical fume hood. Ensure the reaction vessel is clean and dry.
- **Inert Atmosphere (if required):** If the reaction is air or moisture-sensitive, purge the apparatus with an inert gas (e.g., nitrogen or argon).
- **Addition of Solution:** Using a clean, dry syringe or dropping funnel, add the prepared solution of **N-(4-acetylphenyl)sulfonylacetamide** to the reaction mixture at the desired rate.
- **Monitoring:** Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, LC-MS).
- **Work-up:** Once the reaction is complete, follow the established work-up procedure for the specific reaction.
- **Cleaning:** Thoroughly clean all glassware after use.

Logical Relationships in Chemical Safety

The safe handling of any chemical, including **N-(4-acetylphenyl)sulfonylacetamide**, is based on a logical progression from identifying hazards to implementing control measures.



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Logical Flow of Chemical Safety Management

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References

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